

Personal protective equipment for handling N-piperidine Ibrutinib hydrochloride

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Compound of Interest

Compound Name: *N-piperidine Ibrutinib hydrochloride*

Cat. No.: B3028562

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Essential Safety and Handling Guide for N-piperidine Ibrutinib Hydrochloride

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safety Protocols, Operational Procedures, and Disposal Plans.

This document provides critical safety and logistical information for the handling of **N-piperidine Ibrutinib hydrochloride**, a potent Bruton's tyrosine kinase (BTK) inhibitor. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and to maintain the integrity of experimental procedures. This guide will cover personal protective equipment (PPE), step-by-step handling procedures, and appropriate disposal methods.

Hazard Identification and Safety Precautions

N-piperidine Ibrutinib hydrochloride is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. It is crucial to avoid inhalation, and contact with skin and eyes[1].

Summary of Hazard Information:

Hazard Classification	Description	Precautionary Statements
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[1]	P264: Wash skin thoroughly after handling.[1]
P270: Do not eat, drink or smoke when using this product.[1]		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]		
P330: Rinse mouth.[1]		
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.[1]	P273: Avoid release to the environment.[1]
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects.[1]	P391: Collect spillage.[1]

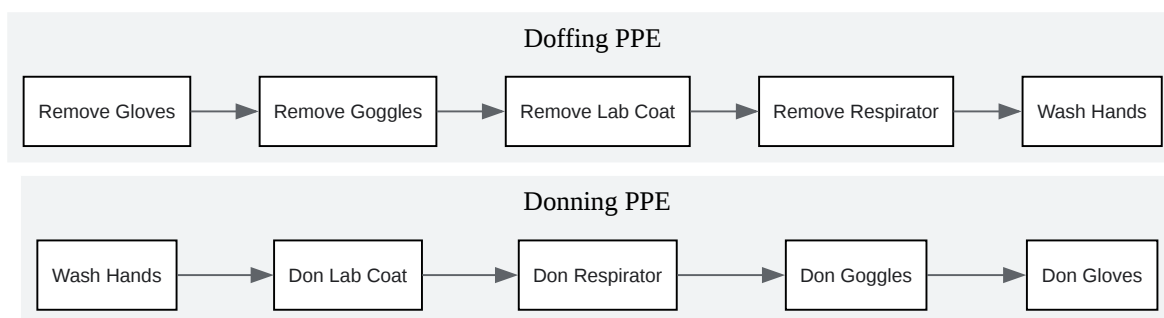
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **N-piperidine ibrutinib hydrochloride**. Engineering controls, such as a chemical fume hood or a glove box, should be the primary means of exposure control.

Recommended PPE:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Impervious clothing (e.g., lab coat).	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator.	Prevents inhalation of dust or aerosols. Use in a well-ventilated area is crucial. ^[1]

Below is a workflow for the correct donning and doffing of PPE to minimize contamination risk.



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PPE Donning and Doffing Workflow

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical to prevent contamination and ensure the stability of the compound.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure the designated workspace (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and reagents.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the section above.
- **Weighing:** If working with the powdered form, carefully weigh the required amount in a chemical fume hood to avoid generating dust. Use a dedicated spatula and weighing paper.
- **Dissolution:** **N-piperidine Ibrutinib hydrochloride** can be dissolved in solvents like DMSO. For a stock solution, it can be stored at -80°C for up to a year. For short-term use (within one week), it can be stored at 4°C.
- **Experimentation:** Conduct all experimental procedures within a certified chemical fume hood or glove box.
- **Post-Handling:** After use, decontaminate all surfaces and equipment. Dispose of all contaminated materials as outlined in the disposal plan.

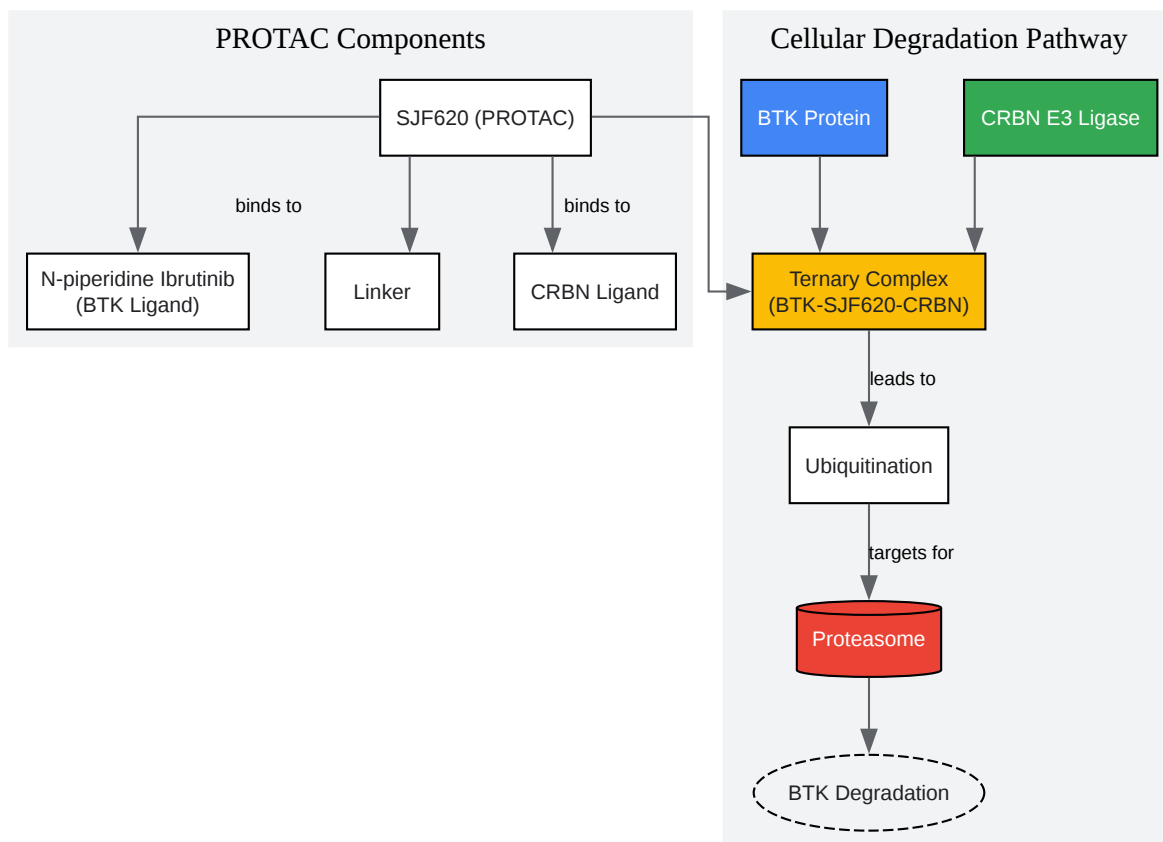
Storage Conditions:

Form	Storage Temperature	Conditions
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area. [1]
In Solvent	-80°C	Protect from direct sunlight and sources of ignition. [1]

Experimental Protocol: Synthesis of PROTAC SJF620

N-piperidine Ibrutinib hydrochloride serves as a key intermediate in the synthesis of Proteolysis Targeting Chimeras (PROTACs), such as SJF620. PROTACs are designed to degrade specific proteins by inducing their ubiquitination and subsequent proteasomal degradation. The following is a detailed protocol for the synthesis of SJF620, a potent BTK degrader.

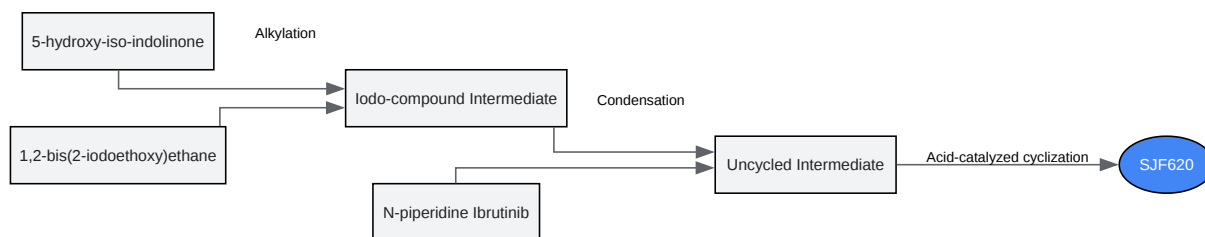
Signaling Pathway of PROTAC-mediated BTK Degradation:



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PROTAC SJF620 Mechanism of Action

Synthesis Workflow:



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Synthesis of SJF620 Workflow

Step-by-Step Synthesis of SJF620:

- **Alkylation of 5-hydroxy-iso-indolinone:** The synthesis begins with the alkylation of 5-hydroxy-iso-indolinone with commercially available 1,2-bis(2-iodoethoxy)ethane. This reaction yields the corresponding iodo-compound intermediate.
- **Condensation with N-piperidine Ibrutinib:** The iodo-compound intermediate is then condensed with N-piperidine Ibrutinib. This step forms the uncycled intermediate.
- **Acid-catalyzed Cyclization:** The final step involves an acid-catalyzed cyclization of the uncycled intermediate to yield the final PROTAC product, SJF620.

Disposal Plan

Proper disposal of **N-piperidine Ibrutinib hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

- **Solid Waste:**
 - Collect all solid waste, including empty containers, contaminated weighing paper, and used PPE, in a designated, clearly labeled hazardous waste container.
 - Do not dispose of solid waste in the regular trash.

- Liquid Waste:
 - Collect all liquid waste containing **N-piperidine Ibrutinib hydrochloride** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour liquid waste down the drain.
- Final Disposal:
 - All waste must be disposed of through an approved waste disposal plant or a licensed hazardous waste management company[1]. Follow all local, state, and federal regulations for hazardous waste disposal.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **N-piperidine Ibrutinib hydrochloride**.

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References

- 1. Design, Synthesis and Biological Evaluation of Proteolysis Targeting Chimeras (PROTACs) as a BTK Degraders with Improved Pharmacokinetic Properties - PMC [pmc.ncbi.nlm.nih.gov]
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